

Verifying p-Methylacetophenone Purity and Identity via Melting Point Analysis: A Comparative Guide

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Compound of Interest

Compound Name: *p*-METHYLACETOPHENONE

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In the fields of chemical research and pharmaceutical development, confirming the identity and purity of a compound is a critical preliminary step. This guide provides a detailed comparison of **p-methylacetophenone** with its structural isomers and the parent compound, acetophenone, using melting point analysis as a key verification technique. Experimental data is presented to support the differentiation of these compounds, alongside a comprehensive protocol for accurate melting point determination.

Comparative Melting Point Data

The identity of a crystalline solid can be reliably verified by its melting point, as pure substances exhibit a sharp and characteristic melting range. In contrast, impure substances display a depressed and broader melting point range. The data below summarizes the reported melting points for **p-methylacetophenone** and its common alternatives. A notable discrepancy exists in the literature for the melting point of **p-methylacetophenone**, with some sources reporting a range of 22-24°C and others a value of 28°C.^{[1][2][3][4]} This highlights the importance of consistent experimental technique and the use of certified reference standards.

Compound Name	Structure	Reported Melting Point (°C)
p-Methylacetophenone	1-(4-methylphenyl)ethanone	22 - 24 or 28[1][2][3][4]
o-Methylacetophenone	1-(2-methylphenyl)ethanone	Not available (liquid at room temp.)
m-Methylacetophenone	1-(3-methylphenyl)ethanone	-9[5][6]
Acetophenone	1-phenylethanone	19 - 20.5[7][8][9][10][11]

Note: o-Methylacetophenone is a liquid at room temperature, and therefore melting point analysis is not applicable for its identification in a standard laboratory setting.

Experimental Protocol: Melting Point Determination

This protocol outlines the capillary method for determining the melting point of a solid organic compound.[12][13][14][15]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula
- Thermometer (calibrated)

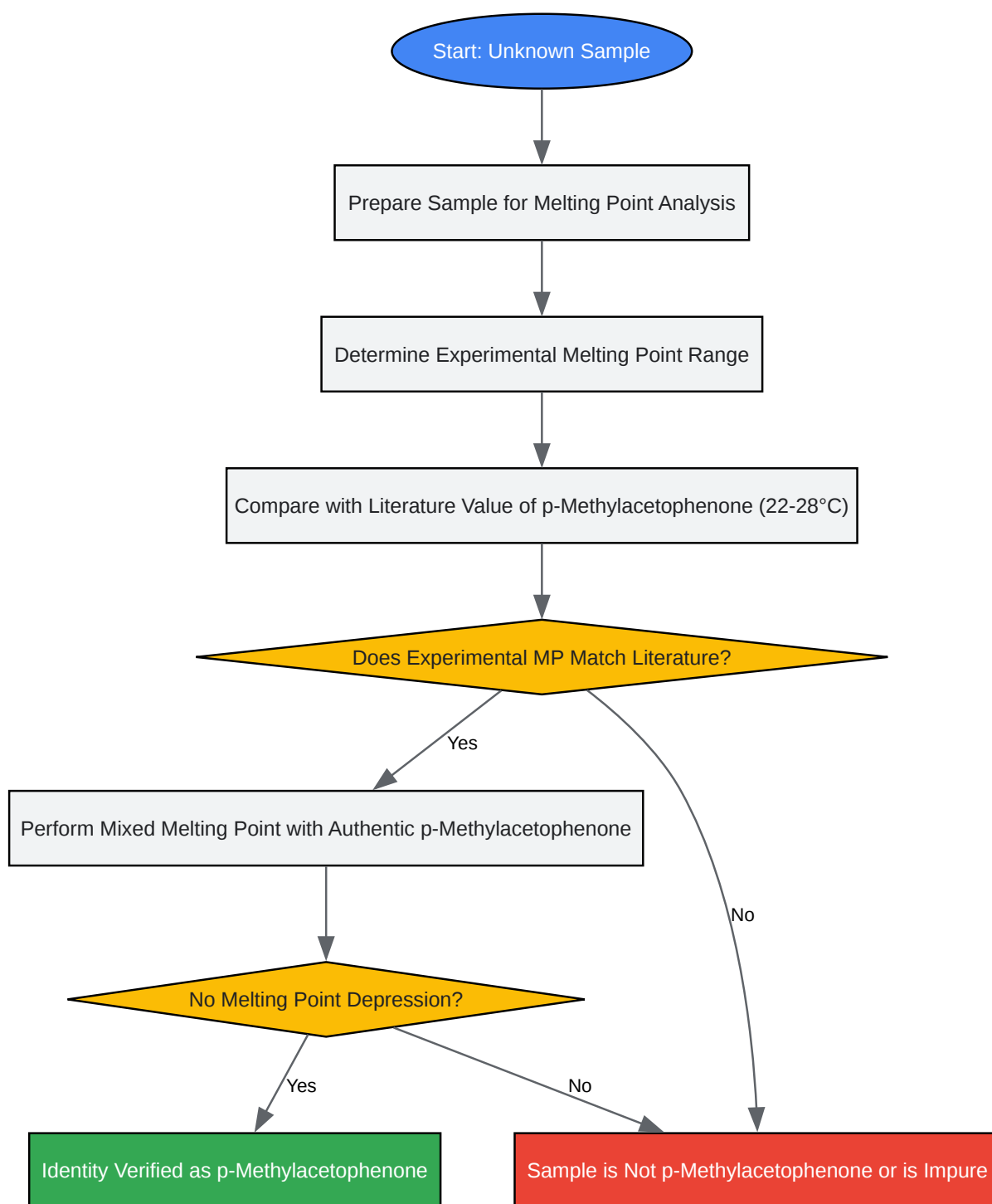
Procedure:

- Sample Preparation:
 - Ensure the sample of **p-methylacetophenone** is completely dry and in a fine powdered form.[15] If necessary, gently grind the crystals using a clean mortar and pestle.

- Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.[\[14\]](#)
- Apparatus Setup:
 - Place the packed capillary tube into the sample holder of the melting point apparatus.
 - Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.
- Determination of Melting Range:
 - If the approximate melting point is unknown, a rapid preliminary determination can be performed by heating the sample at a fast rate.[\[12\]](#)
 - For an accurate measurement, start heating at a slow, controlled rate, approximately 1-2°C per minute, when the temperature is about 15-20°C below the expected melting point.[\[12\]](#)
 - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
 - Continue heating slowly and record the temperature at which the last solid crystal melts (the end of the melting range).
- Mixed Melting Point (for identity confirmation):
 - To definitively confirm the identity of the unknown sample as **p-methylacetophenone**, a mixed melting point determination should be performed.[\[13\]](#)[\[16\]](#)
 - Mix a small amount of the unknown sample with an authentic sample of **p-methylacetophenone** in a 1:1 ratio.
 - Determine the melting point of the mixture. If there is no depression or broadening of the melting point range compared to the authentic sample, the unknown is confirmed to be **p-methylacetophenone**.[\[13\]](#) A significant depression would indicate the samples are different compounds.

Logical Workflow for Identity Verification

The following diagram illustrates the decision-making process for verifying the identity of a sample suspected to be **p-methylacetophenone** using melting point analysis.



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Caption: Identity Verification Workflow.

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